

best practices for storing 5-Methyl-2'-deoxycytidine standards

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Compound of Interest

Compound Name: 5-Methyl-2'-deoxycytidine

Cat. No.: B118692

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Technical Support Center: 5-Methyl-2'-deoxycytidine Standards

This guide provides best practices for the storage and handling of **5-Methyl-2'-deoxycytidine** (5-Me-dC) standards to ensure their stability and integrity for research applications.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **5-Methyl-2'-deoxycytidine**?

For long-term storage, the crystalline solid of **5-Methyl-2'-deoxycytidine** should be stored at -20°C.[1][2][3][4] Under these conditions, the compound is stable for at least four years.[1][4]

Q2: What is the best way to prepare and store stock solutions of **5-Methyl-2'-deoxycytidine**?

It is recommended to prepare stock solutions in organic solvents such as DMSO or dimethylformamide (DMF).[1] For optimal stability, aliquot the stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.[5] Store these aliquots at -80°C for long-term storage (up to one year) or at -20°C for short-term storage (up to one month).[5] When preparing the solution, it is advisable to purge the solvent with an inert gas.[1]

Q3: Can I store **5-Methyl-2'-deoxycytidine** in aqueous solutions?

It is not recommended to store aqueous solutions of **5-Methyl-2'-deoxycytidine** for more than one day.[1] If you need to prepare an aqueous solution, it should be made fresh before use by dissolving the crystalline solid in an aqueous buffer, such as PBS (pH 7.2).[1]

Q4: How many times can I freeze and thaw my **5-Methyl-2'-deoxycytidine** stock solution?

While it is best to avoid repeated freeze-thaw cycles by preparing aliquots, studies have shown that **5-Methyl-2'-deoxycytidine** is stable for at least three repetitive freeze-thaw cycles.[6][7]

Q5: What is the stability of **5-Methyl-2'-deoxycytidine** within DNA samples?

The stability of **5-Methyl-2'-deoxycytidine** in DNA depends on the state of the DNA. In hydrolyzed calf thymus DNA, it is stable for at least 7 days when stored at -20°C.[6][7] In non-hydrolyzed calf thymus DNA, it is stable for at least 65 days at -20°C.[6][7]

Data Presentation: Storage Conditions Summary

Form	Solvent/Matrix	Storage Temperature	Stability	Reference
Crystalline Solid	N/A	-20°C	≥ 4 years	[1][4]
Stock Solution	DMSO	-80°C	1 year	[5]
Stock Solution	DMSO	-20°C	1 month	[5]
Aqueous Solution	PBS (pH 7.2) or similar	N/A (Prepare Fresh)	≤ 1 day	[1]
In Hydrolyzed DNA	Aqueous Buffer	-20°C	≥ 7 days	[6][7]
In Non-hydrolyzed DNA	Aqueous Buffer	-20°C	≥ 65 days	[6][7]

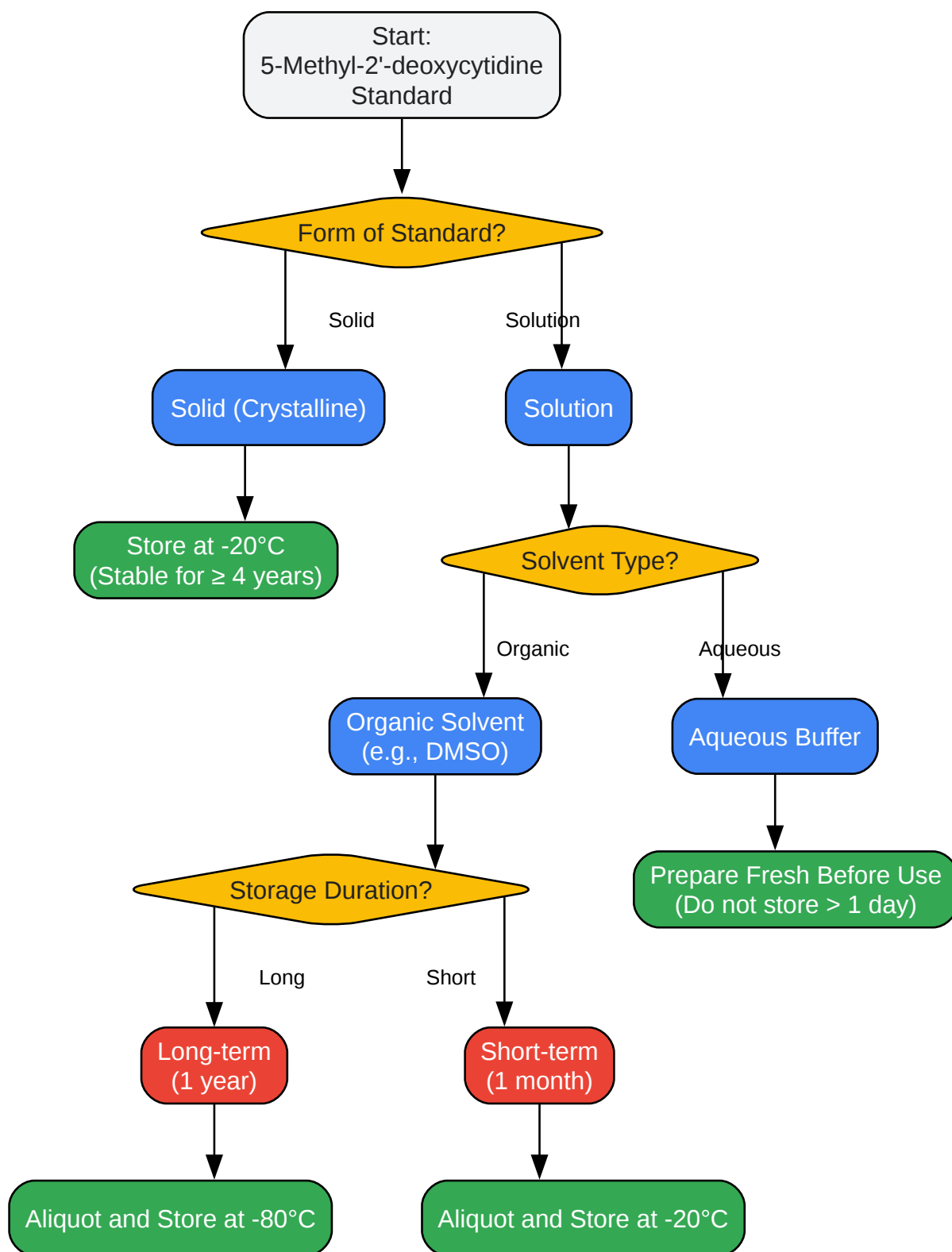
Experimental Protocols

Protocol for Preparation of a 10 mM DMSO Stock Solution of **5-Methyl-2'-deoxycytidine**

- Materials:

- **5-Methyl-2'-deoxycytidine** (crystalline solid, FW: 241.2 g/mol)
- Anhydrous DMSO
- Inert gas (e.g., argon or nitrogen)
- Sterile, amber, or foil-wrapped microcentrifuge tubes
- Procedure:
 1. Equilibrate the vial of solid **5-Methyl-2'-deoxycytidine** to room temperature before opening to prevent condensation.
 2. Weigh out the desired amount of the solid in a sterile environment. For 1 ml of a 10 mM stock, you will need 2.412 mg.
 3. Dissolve the weighed solid in the appropriate volume of anhydrous DMSO. For example, dissolve 2.412 mg in 1 ml of DMSO.
 4. Gently vortex the solution to ensure it is fully dissolved.
 5. Purge the headspace of the vial with an inert gas to minimize oxidation.
 6. Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes.
 7. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Mandatory Visualization



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